Stability of 2-[(3-Aminophenyl)formamido]acetamide in aqueous solution

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Compound of Interest

Compound Name:	*2-[(3-Aminophenyl)formamido]acetamide*
CAS No.:	*840537-64-6*
Cat. No.:	*B2409179*

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Technical Support Center: Stability & Handling of **2-[(3-Aminophenyl)formamido]acetamide**

Executive Summary & Compound Identification

Warning on Nomenclature: Before proceeding, verify your chemical structure. The name "**2-[(3-Aminophenyl)formamido]acetamide**" is frequently used in chemical catalogs (e.g., BenchChem, PubChem) to describe 3-amino-N-(carbamoylmethyl)benzamide [1].[1][2]

- Target Structure: An acetamide backbone linked to a 3-aminophenyl ring via an amide bond. [1][2]
- Key Functional Groups: Primary Aromatic Amine (Aniline), Amide linkages.[1][2]

Stability Verdict: This compound exhibits moderate instability in aqueous solution.[1][2] It is chemically sensitive to two primary degradation pathways: oxidative discoloration (driven by the

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aromatic amine) and hydrolytic cleavage (driven by pH extremes).[1][2]

Parameter	Stability Rating	Critical Thresholds
pH Stability	Moderate	Unstable at pH < 4.0 and pH > 9.0
Oxidative Stability	Low	Rapidly discolors (pink/brown) in air
Photostability	Low	UV-sensitive (Protect from light)
Thermal Stability	Moderate	Stable < 40°C; Hydrolysis accelerates > 60°C

Critical Degradation Mechanisms

To troubleshoot experimental failures, you must understand the causality of degradation.

A. Oxidative Deamination & Polymerization (The "Browning" Effect)

The 3-aminophenyl group is electron-rich and susceptible to radical oxidation.[1][2] In the presence of dissolved oxygen and trace metal ions, the amine undergoes single-electron transfer (SET), forming radical cations.[1] These intermediates couple to form azo-dimers or polyanilines, causing the solution to turn pink, then brown, and finally precipitating black solids [2].[1]

- Catalysts: UV light, Iron/Copper ions, basic pH.[1]

B. Amide Hydrolysis

The molecule contains two amide bonds.[1][2][3] The "formamido" linkage (connecting the phenyl ring to the acetamide tail) is susceptible to acid/base hydrolysis.[1]

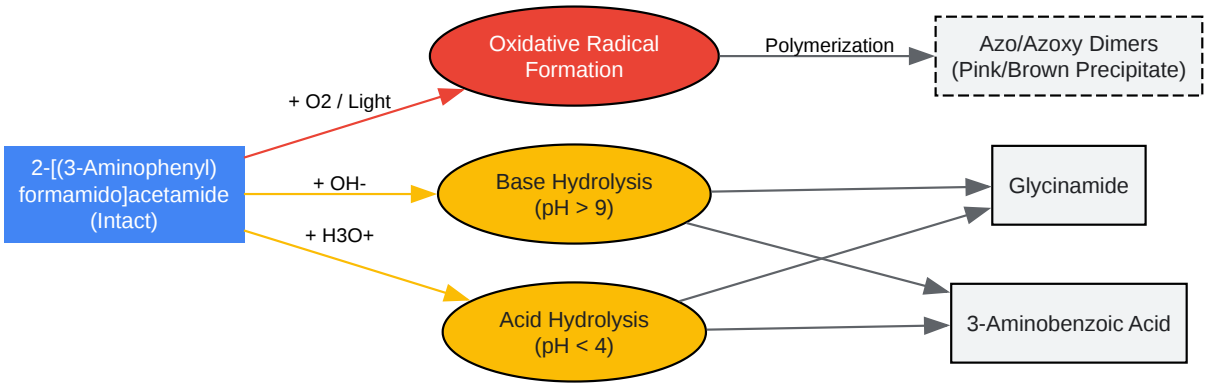
- Acidic Conditions (pH < 4): Protonation of the carbonyl oxygen accelerates cleavage, releasing 3-aminobenzoic acid and glycinamide.[1][2]

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- Basic Conditions (pH > 9): Hydroxide attack on the carbonyl carbon leads to irreversible cleavage [3].[1][2]

Degradation Pathway Visualization

The following diagram illustrates the competing degradation pathways you must control.



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Figure 1: Competing degradation pathways.[1][2] The red path (Oxidation) affects visual appearance/purity; the yellow path (Hydrolysis) destroys the pharmacophore.[1]

Troubleshooting Guide & FAQs

Issue 1: "My solution turned pink/brown within hours."

Diagnosis: Oxidative degradation of the aniline moiety.[2] Root Cause: Dissolved oxygen in the water or exposure to ambient light.[2] Corrective Protocol:

- Degas Solvents: Use water that has been purged with Nitrogen or Argon for at least 15 minutes.[1][2]
- Add Antioxidants: If compatible with your assay, add 0.1% Ascorbic Acid or 1 mM EDTA (to chelate metal ions that catalyze oxidation).[1][2]
- Amber Glass: Store all stock solutions in amber vials wrapped in foil.

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Issue 2: "I see new peaks in LC-MS at M-57 or M+18."

Diagnosis: Hydrolysis. Root Cause: Incorrect buffer pH or prolonged storage at room temperature.[1][2] Corrective Protocol:

- Check Buffer pH: Ensure your buffer is within pH 6.0 – 7.5.[1][2] Avoid Phosphate buffers if possible (phosphate can catalyze amide hydrolysis in some contexts); Citrate or HEPES are preferred.[1][2]
- Temperature Control: Hydrolysis rates double for every 10°C increase. Keep stock solutions on ice during experiments and store at -20°C long-term.
- Avoid Freeze-Thaw: Aliquot stocks immediately. Repeated freeze-thaw cycles induce local pH changes that accelerate degradation.[1][2]

Issue 3: "The compound won't dissolve completely in water."

Diagnosis: Solubility limit reached. Root Cause: The aromatic ring reduces water solubility; the compound is likely a solid with high lattice energy.[2] Corrective Protocol:

- DMSO Stock: Dissolve the compound in 100% DMSO first (solubility is usually >50 mM).[1][2]
- Dilution Strategy: Dilute the DMSO stock into the aqueous buffer slowly while vortexing. Keep final DMSO concentration < 1% to avoid biological artifacts, but ensure it stays above the precipitation threshold.[1]

Validated Preparation Protocol

To ensure reproducibility, follow this "Gold Standard" preparation method.

Step 1: Stock Preparation (Non-Aqueous)

- Solvent: Anhydrous DMSO (stored over molecular sieves).[1][2]
- Concentration: 10 mM.[1][2]

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- Storage: Aliquot into single-use amber tubes. Store at -20°C or -80°C.
- Shelf Life: 6 months (if protected from moisture).[1][2]

Step 2: Working Solution (Aqueous)

- Buffer: 50 mM HEPES, pH 7.2.
- Additives: 100 µM DTPA (Diethylenetriaminepentaacetic acid) as a metal chelator (superior to EDTA for oxidation prevention).[1][2]
- Procedure:
  - Thaw DMSO stock in the dark.[1][2]
  - Add DMSO stock to buffer (not buffer to stock) to prevent local precipitation.[1][2]
  - Use within 4 hours at room temperature.

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